Essential Safety and Logistical Information for Handling Baricitinib-d3

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Compound of Interest

Compound Name: *Baricitinib-d3*

Cat. No.: *B12429092*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Baricitinib-d3**. The following procedural steps and data are derived from the safety data sheets of Baricitinib, the parent compound, as specific comprehensive safety data for the deuterated form is not extensively available. The toxicological properties of **Baricitinib-d3** are expected to be closely aligned with those of Baricitinib.

Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for Baricitinib and its deuterated analog, **Baricitinib-d3**.

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Property	Baricitinib	Baricitinib-d3	Reference
Molecular Formula	$C_{16}H_{17}N_7O_2S$	$C_{16}H_{14}D_3N_7O_2S$	[1][2]
Molecular Weight	371.42 g/mol	374.44 g/mol	[1][2]
CAS Number	1187594-09-7	1564242-30-3	[1][2]
Appearance	White or off-white solid	Not specified, likely similar to parent	[3]
Storage Temperature	-20°C	-20°C	[2][4]
Occupational Exposure	TWA (8-hr): 8 µg/m³TWA (12-hr): 5 µg/m³	Not established, assume same as parent	[5]
Solubility	DMSO: 30 mg/mLDMF: 50 mg/mL	Soluble in appropriate organic solvents	[2][4]

Personal Protective Equipment (PPE)

Handling **Baricitinib-d3** requires stringent adherence to safety protocols to prevent exposure. It is classified as a potent pharmaceutical ingredient that can be toxic and cause skin and eye irritation.[1] The following PPE is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield when there is a potential for splashing.[3][6]
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any damage before use.[7]
  - Lab Coat/Protective Clothing: A lab coat is the minimum requirement.[7] For procedures with a higher risk of contamination, impervious clothing or a chemical-resistant apron should be used.[7][8]

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- Respiratory Protection: If engineering controls such as a fume hood are not available or are insufficient to maintain airborne levels below the occupational exposure limit, a suitable respirator must be used.[5][8] For solid compounds, a respirator with a particle filter is recommended.[9]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Baricitinib-d3** is essential to ensure laboratory safety and experimental integrity.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the container tightly closed in a dry, well-ventilated area at the recommended temperature of -20°C.[4] Keep it separate from incompatible materials such as strong oxidizing agents.[9]

Preparation of Solutions

- Controlled Environment: All weighing and solution preparation activities should be conducted in a chemical fume hood or a ventilated enclosure to avoid the formation and inhalation of dust and aerosols.[4][5]
- Solvent Selection: Use appropriate solvents as indicated by solubility data. To enhance solubility, techniques such as gentle warming to 37°C or sonication can be employed.[2]
- Aliquotting: For stock solutions, it is advisable to store them in single-use aliquots to prevent degradation from repeated freeze-thaw cycles. When stored at -20°C, use within one month; for storage at -80°C, use within six months.[2]

Handling and Use in Experiments

- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.[3]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[8]

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- Controlled Transfer: Use appropriate tools and techniques to minimize the generation of dust or aerosols when transferring the solid compound.

Spill Cleanup

- Evacuation and Ventilation: In case of a spill, evacuate non-essential personnel from the area and ensure adequate ventilation.[4]
- Personal Protection: Wear the full complement of recommended PPE, including respiratory protection.[4]
- Containment and Cleanup:
  - For solid spills, do not sweep. Gently cover the spill with an absorbent material to avoid raising dust. If a vacuum with a HEPA filter is available, it is the preferred method for collection.[5] Alternatively, lightly mist the material with a suitable solvent (e.g., water or alcohol) to wet it before wiping.[5]
  - For liquid spills, absorb with an inert material (e.g., diatomite, universal binders).[8]
- Decontamination: Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[8]
- Waste Disposal: Collect all contaminated materials in a suitable, closed, and labeled container for disposal.[4]

Disposal Plan

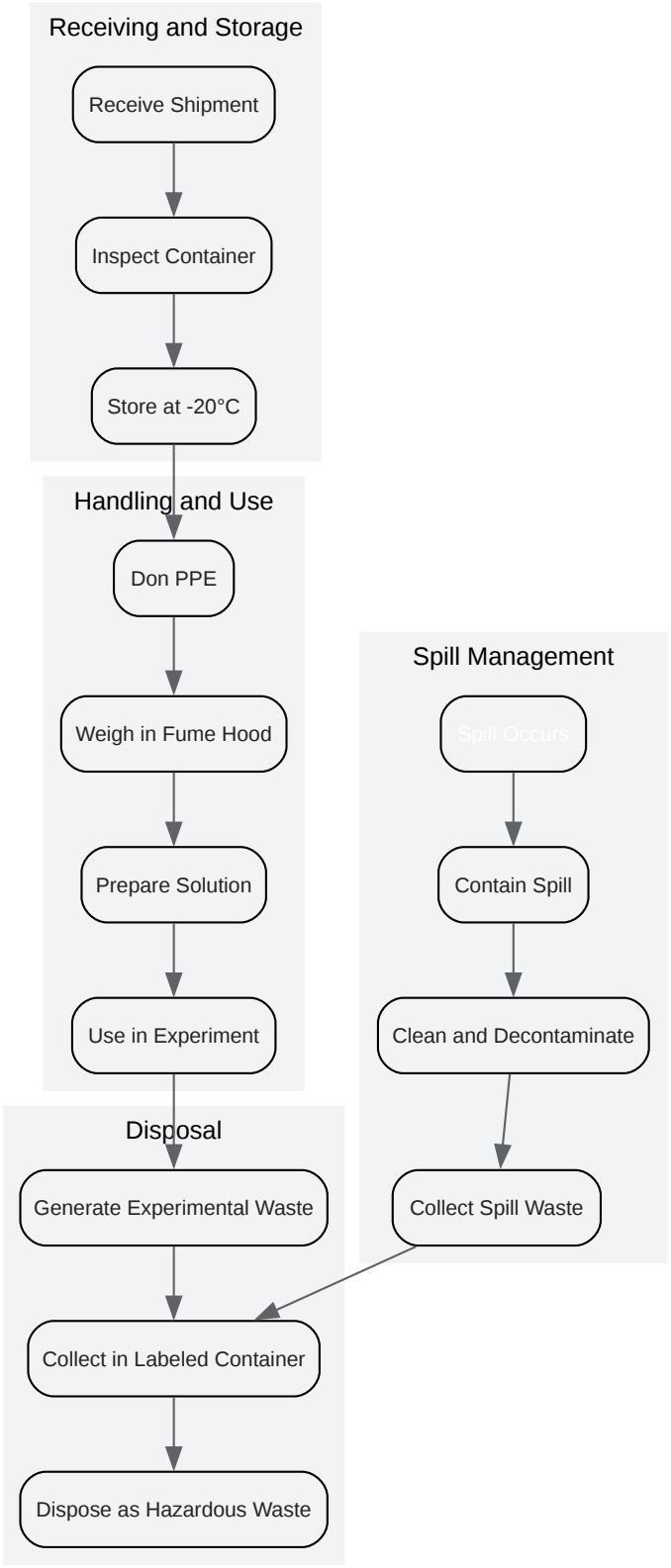
All waste containing **Baricitinib-d3**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous chemical waste.

- Segregation: Keep **Baricitinib-d3** waste separate from other laboratory waste streams.
- Containment: Place all waste in sealed, clearly labeled containers.
- Disposal: Dispose of the waste through an approved hazardous waste disposal service, in accordance with all local, state, and federal regulations.[4] Do not discharge into drains or the environment.[3]

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Visualizations

Baricitinib-d3 Handling and Disposal Workflow



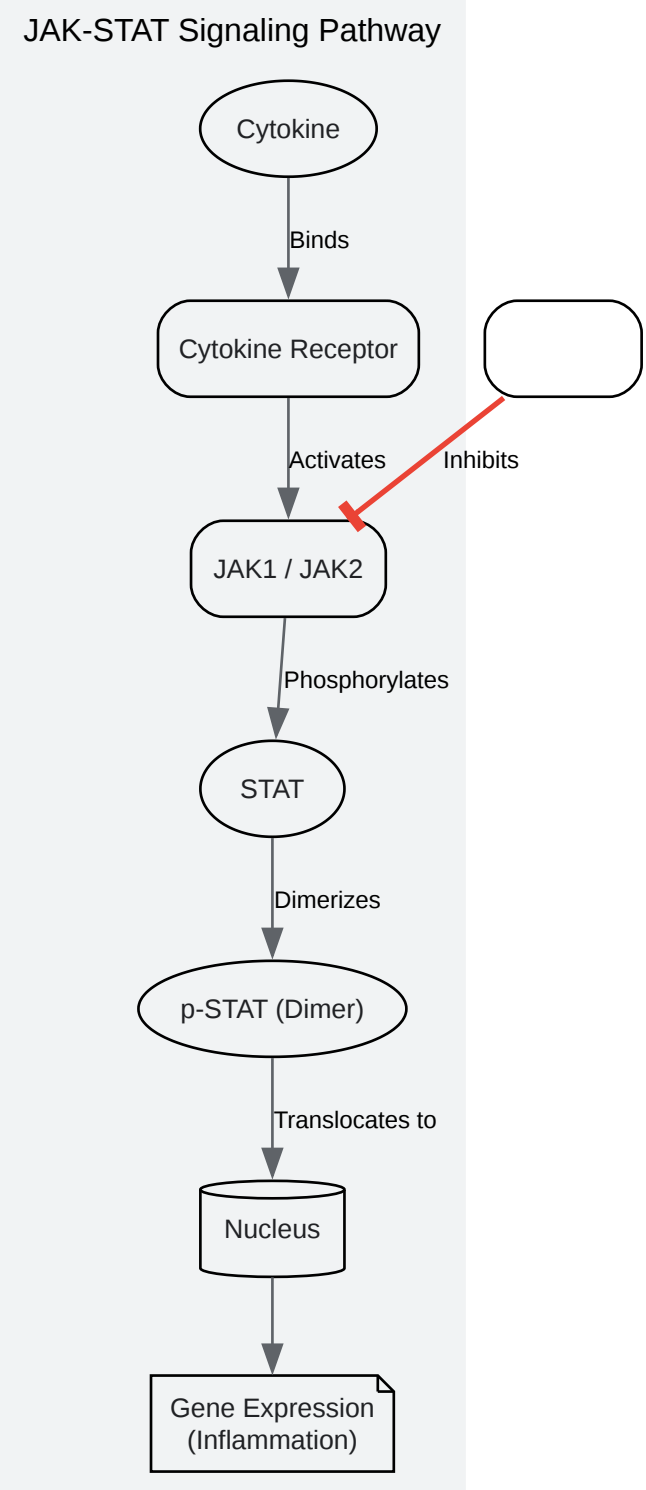
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Caption: Workflow for the safe handling and disposal of **Baricitinib-d3**.

Simplified Signaling Pathway of Baricitinib

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Caption: Baricitinib inhibits JAK1/JAK2, blocking downstream signaling.

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